

# Trivalent GalNAc-DBCO: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Trivalent GalNAc-DBCO

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and applications of Trivalent N-acetylgalactosamine-Dibenzocyclooctyne (**Trivalent GalNAc-DBCO**). This molecule has emerged as a critical tool in targeted drug delivery, particularly for liver-specific applications, owing to its high-affinity binding to the asialoglycoprotein receptor (ASGPR) expressed on hepatocytes.

## Chemical Structure and Properties

**Trivalent GalNAc-DBCO** is a synthetic construct composed of three N-acetylgalactosamine (GalNAc) sugar moieties multivalently displayed on a central scaffold, which is in turn linked to a dibenzocyclooctyne (DBCO) group. The trivalent presentation of GalNAc is crucial for high-avidity binding to the trimeric ASGPR. The DBCO moiety enables highly efficient and specific conjugation to azide-modified molecules via Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), a form of "click chemistry" that proceeds without the need for a cytotoxic copper catalyst.<sup>[1][2]</sup>

The exact chemical structure, and consequently the molecular weight and formula, of **Trivalent GalNAc-DBCO** can vary depending on the linker chemistry and the central scaffold used by different manufacturers. These variations can influence the spacing of the GalNAc units and the overall hydrophilicity of the molecule. Below is a summary of properties for representative **Trivalent GalNAc-DBCO** structures available commercially.

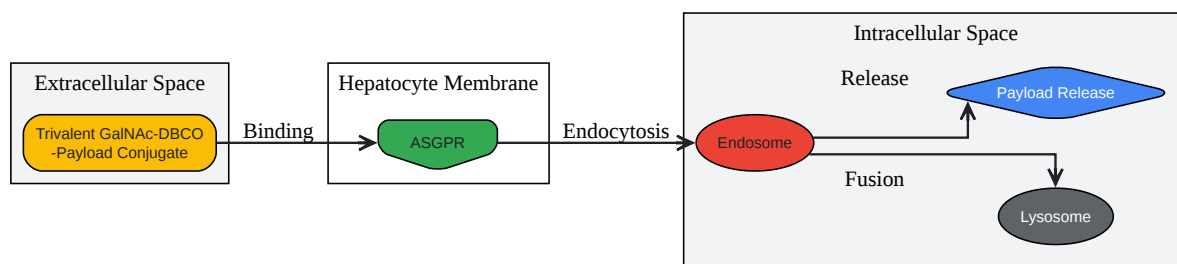
Table 1: Physicochemical Properties of Representative **Trivalent GalNAc-DBCO** Structures

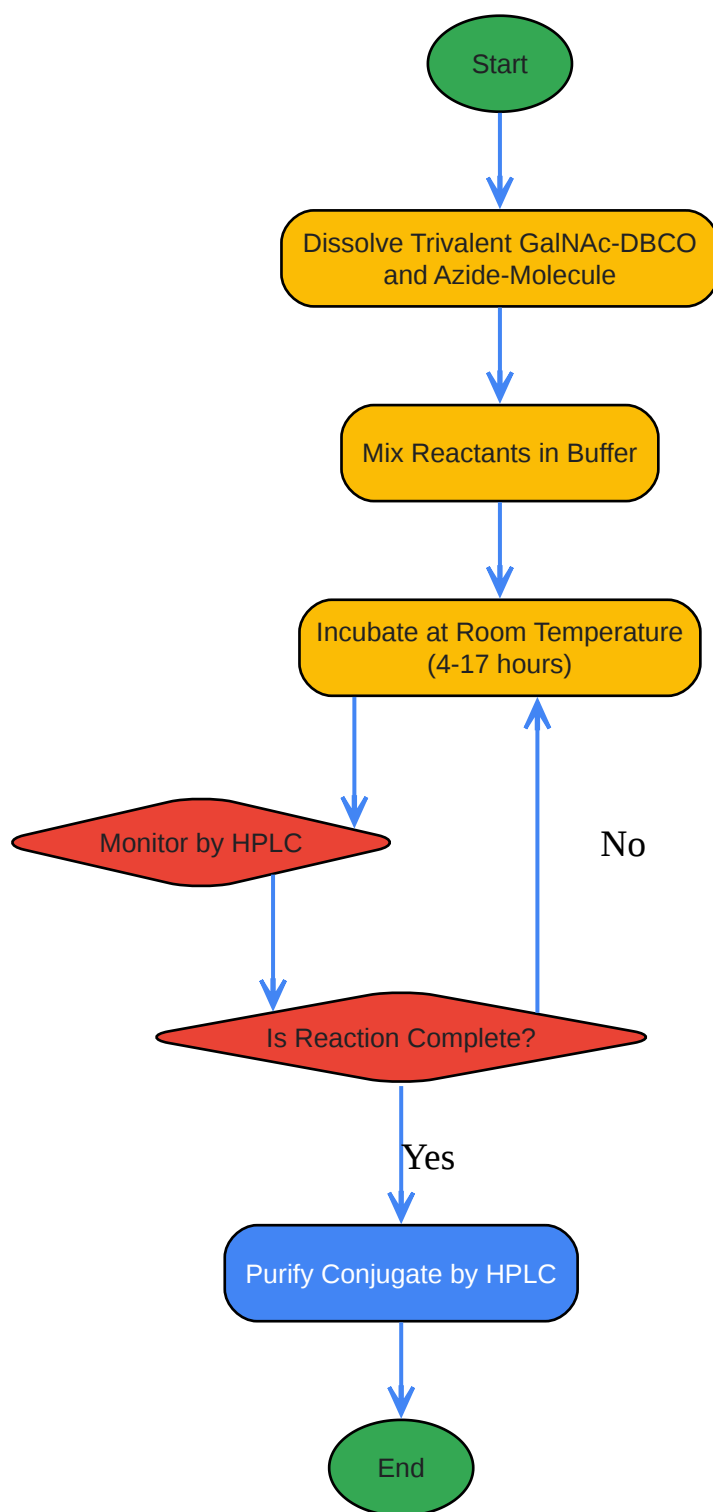
Property	Value (Structure 1)	Value (Structure 2)	Reference(s)
Molecular Formula	C <sub>91</sub> H <sub>144</sub> N <sub>12</sub> O <sub>34</sub>	C <sub>82</sub> H <sub>127</sub> N <sub>11</sub> O <sub>29</sub>	[3][4]
Molecular Weight	1950.18 g/mol	1730.94 g/mol	[3][4]
Appearance	White to off-white solid	White to off-white solid	[2]
Solubility	Soluble in water and DMSO	Soluble in water and DMSO	[2]
Storage Conditions	Store at -20°C to -80°C, protected from moisture.	Store at -20°C to -80°C, protected from moisture.	[3][4]

## Mechanism of Action: ASGPR-Mediated Endocytosis

The primary biological function of **Trivalent GalNAc-DBCO** in drug delivery is to facilitate the targeted uptake of conjugated payloads into hepatocytes. This process is mediated by the asialoglycoprotein receptor (ASGPR), a C-type lectin highly and selectively expressed on the surface of liver cells.

The trivalent arrangement of GalNAc residues on the ligand mimics the natural ligands of ASGPR, leading to high-affinity binding. This interaction triggers receptor-mediated endocytosis, a process where the cell membrane engulfs the ligand-receptor complex, forming an endosome that transports the conjugate into the cell. Once inside the hepatocyte, the payload can be released to exert its therapeutic effect. This targeted delivery mechanism enhances the efficacy of the therapeutic agent while minimizing off-target effects.[5][6]





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